

An In-depth Technical Guide to (2-Mercaptoethyl)cyclohexanethiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Mercaptoethyl)cyclohexanethiol

Cat. No.: B12655978

[Get Quote](#)

This technical guide provides a comprehensive overview of **(2-Mercaptoethyl)cyclohexanethiol**, including its chemical identity, synthesis, and potential applications, with a focus on its relevance to researchers, scientists, and drug development professionals. Due to the limited publicly available data specifically for **(2-Mercaptoethyl)cyclohexanethiol**, this guide also draws upon information from closely related dithiol and polythiol compounds to infer potential properties and applications.

Chemical Identification and Properties

(2-Mercaptoethyl)cyclohexanethiol is an organosulfur compound featuring two thiol (-SH) functional groups. One is directly attached to the cyclohexane ring, and the other is at the terminus of an ethyl substituent.

CAS Number: 28351-14-6

Synonyms:

- (2-mercaptoetil) ciclohexanotiol
- (2-mercaptoethyl) cyclohexantiole
- Mercaptano (auer tert. Dodecantiole)
- Mercaptocyclohexaneethanethiol

Molecular Formula: C₈H₁₆S₂

Molecular Weight: 176.34 g/mol

The presence of two thiol groups suggests that this molecule can exhibit properties common to dithiols, including acting as a chelating agent for metal ions and participating in redox reactions. Thiol-containing compounds are known for their distinct odor.

Property	Value	Reference
CAS Number	28351-14-6	
Molecular Formula	C ₈ H ₁₆ S ₂	
Molecular Weight	176.34 g/mol	

Synthesis

While a specific experimental protocol for the synthesis of **(2-Mercaptoethyl)cyclohexanethiol** is not readily available in published literature, a general and industrially relevant method for producing related polythiols, such as tris(2-mercaptoethyl)cyclohexane, is detailed in U.S. Patent 3,624,160A. This process involves a two-step reaction starting from a vinyl-substituted cyclohexane.^[1] A plausible synthetic route for **(2-Mercaptoethyl)cyclohexanethiol** would likely follow a similar logic, starting with vinylcyclohexane.

Hypothetical Experimental Protocol for a Related Compound (1,2,4-tris(2-mercaptoethyl)cyclohexane):

This protocol is adapted from the synthesis of a related polythiol and illustrates a general approach.^[1]

Step 1: Thioester Formation

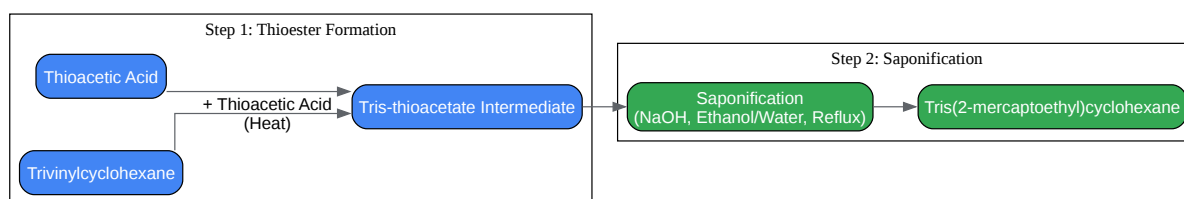
- To a stirred reactor, charge the starting trivinylcyclohexane.
- Slowly add a thioalkanoic acid (e.g., thioacetic acid) while maintaining the reaction temperature below 60°C.

- After the addition is complete, heat the mixture to approximately 110°C for a sufficient time (e.g., 30 minutes) to ensure the reaction goes to completion, forming the corresponding tris-thioacetate.
- Cool the reaction mixture to room temperature.

Step 2: Saponification

- To the crude tris-thioacetate mixture, add a solution of a strong base (e.g., sodium hydroxide) in a suitable solvent like ethanol and water.
- Reflux the mixture for several hours (e.g., 3.5 hours) to hydrolyze the thioester linkages.
- Cool the reaction mixture and neutralize it with an acid (e.g., HCl).
- Extract the product with an organic solvent (e.g., ether).
- Wash the organic extract with water, dry it over a drying agent (e.g., MgSO_4), and evaporate the solvent to yield the crude polythiol product.
- The final product can be purified by vacuum distillation.

Diagram of the Synthetic Pathway for Tris(2-mercaptoethyl)cyclohexane



[Click to download full resolution via product page](#)

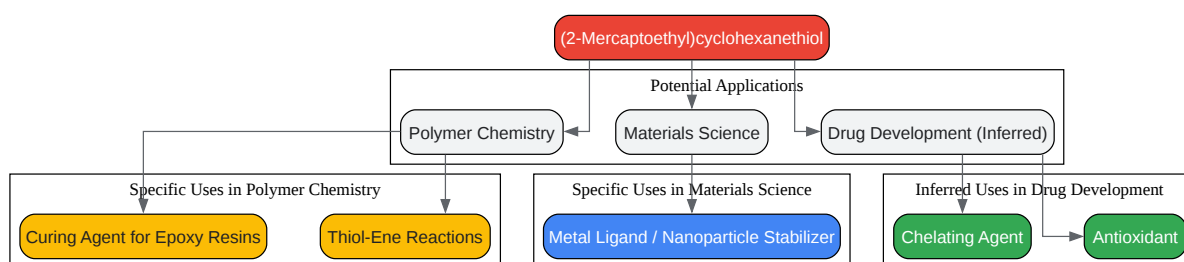
Caption: Synthetic pathway for a related polythiol, tris(2-mercaptoethyl)cyclohexane.

Potential Applications

Based on the known reactivity of dithiols and related compounds, **(2-Mercaptoethyl)cyclohexanethiol** has potential applications in several fields, particularly in polymer chemistry and materials science.

- 1. Curing Agent for Epoxy Resins:** Closely related tris(mercaptoalkyl)cyclohexanes are cited as effective curing agents for polyepoxides.[1][2] The thiol groups can react with the epoxy groups, leading to the formation of a cross-linked polymer network. This suggests that **(2-Mercaptoethyl)cyclohexanethiol** could be used to produce adhesives, coatings, and sealants with potentially desirable properties such as high strength and adhesion.[3]
- 2. Polymer Synthesis and Modification:** Dithiols are versatile monomers and chain transfer agents in polymer chemistry. They can participate in thiol-ene "click" reactions, which are highly efficient and can be initiated by heat or light.[3] This allows for the synthesis of well-defined polymer architectures.
- 3. Ligand for Metal Complexes:** The thiol groups in **(2-Mercaptoethyl)cyclohexanethiol** can act as excellent ligands for metal ions.[4] This property could be exploited in the synthesis of coordination polymers, catalysts, or for the stabilization of metal nanoparticles.

Diagram of Potential Applications



[Click to download full resolution via product page](#)

Caption: Logical relationships of potential applications for **(2-Mercaptoethyl)cyclohexanethiol**.

Relevance in Drug Development

While there is no direct evidence of **(2-Mercaptoethyl)cyclohexanethiol** being used in drug development, the chemical properties of dithiols suggest potential roles.

Chelation Therapy: Dithiols are known to be effective chelating agents for heavy metals.^{[5][6][7]} The two thiol groups can coordinate with a metal ion, forming a stable complex that can then be excreted from the body. This is the principle behind drugs like dimercaprol (British anti-Lewisite) and meso-2,3-dimercaptosuccinic acid, which are used to treat heavy metal poisoning.^{[5][6][7]}

Antioxidant Properties: The thiol groups can act as reducing agents and radical scavengers.^{[6][7]} They can donate a hydrogen atom to neutralize reactive oxygen species (ROS), thereby protecting cells from oxidative damage. Thiol-containing drugs can help restore cellular pools of glutathione, a key endogenous antioxidant.^{[6][7]}

Linker in Bioconjugation: The reactivity of thiol groups makes them useful for linking molecules together. In drug delivery, a dithiol could potentially be used as a linker to attach a drug to a targeting moiety or a nanoparticle.

It is important to note that the biological activity and toxicological profile of **(2-Mercaptoethyl)cyclohexanethiol** have not been extensively studied. Any potential application in drug development would require thorough investigation.

Conclusion

(2-Mercaptoethyl)cyclohexanethiol is a dithiol with established chemical identity but limited specific data on its synthesis and applications. Based on the chemistry of related polythiols, its most documented potential lies in the field of polymer chemistry as a curing agent. Inferred applications in materials science and drug development, drawn from the general properties of dithiols, suggest avenues for future research. For scientists and researchers, this compound represents an opportunity for exploration, particularly in the development of new polymers and potentially as a scaffold for medicinal chemistry investigations, pending further toxicological and efficacy studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. US3624160A - Tris(mercaptoalkyl) cyclohexanes - Google Patents [patents.google.com]
- 2. US3505166A - Tris(mercaptoalkyl)cyclohexanes as epoxide resin curing agents - Google Patents [patents.google.com]
- 3. Chemistry of Polythiols and Their Industrial Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 1,2-Ethanedithiol [chemeurope.com]
- 5. Dithiol - Wikipedia [en.wikipedia.org]
- 6. Medicinal Thiols: Current Status and New Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Medicinal Thiols: Current Status and New Perspectives - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to (2-Mercaptoethyl)cyclohexanethiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12655978#2-mercaptoethyl-cyclohexanethiol-cas-number-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com